

Comprehensive Characterization of 2-(4-Nitrophenyl)furan: A Multi-Technique Approach

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Compound of Interest

Compound Name: 2-(4-Nitrophenyl)furan

CAS No.: 28123-72-0

Cat. No.: B1297711

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Abstract

This guide provides a detailed framework of analytical methodologies for the comprehensive characterization of **2-(4-Nitrophenyl)furan** ($C_{10}H_7NO_3$), a key intermediate in medicinal chemistry and materials science.^[1] The inherent biological activities of the nitrophenylfuran scaffold, particularly as a precursor for novel antibacterial agents, necessitate rigorous analytical oversight to ensure structural integrity, purity, and consistency.^[1] This document outlines a suite of orthogonal analytical techniques, including spectroscopy, chromatography, and structural analysis, to deliver a holistic understanding of the molecule. We present not just protocols, but the underlying scientific rationale for each experimental choice, ensuring a self-validating system for researchers in drug discovery and chemical synthesis.

Introduction: The Scientific Imperative

2-(4-Nitrophenyl)furan is a molecule of significant interest due to its donor-acceptor (D-A) electronic architecture. The furan ring acts as an electron donor while the para-substituted nitro group serves as a potent electron acceptor.^[1] This configuration facilitates intramolecular charge transfer (ICT), a property crucial for developing nonlinear optical (NLO) materials.^[1]

Furthermore, the nitrofuran framework is a recognized "privileged structure" in medicinal chemistry, forming the basis for compounds with demonstrated antibacterial efficacy against both Gram-positive and Gram-negative strains.[1]

Given its role as a critical building block, unambiguous characterization is paramount. This guide provides the protocols to confirm the chemical identity, assess purity, and elucidate the structural features of **2-(4-Nitrophenyl)furan**, thereby ensuring the reliability and reproducibility of downstream applications.

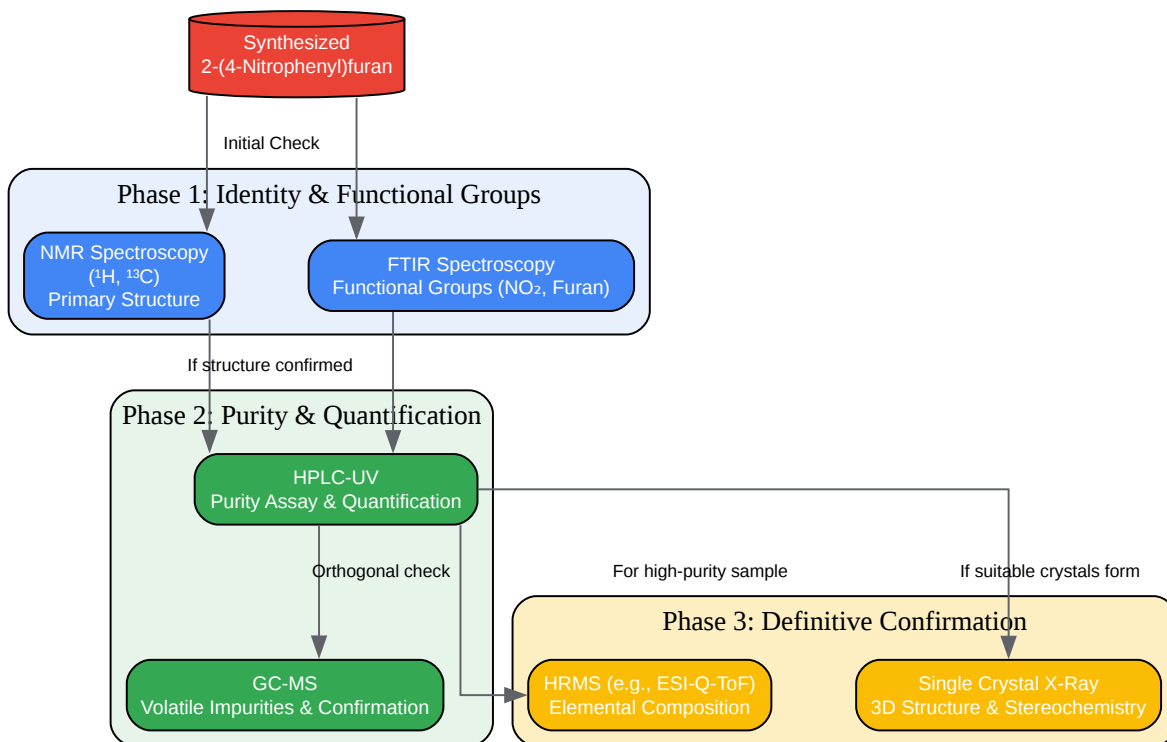
Physicochemical & Structural Overview

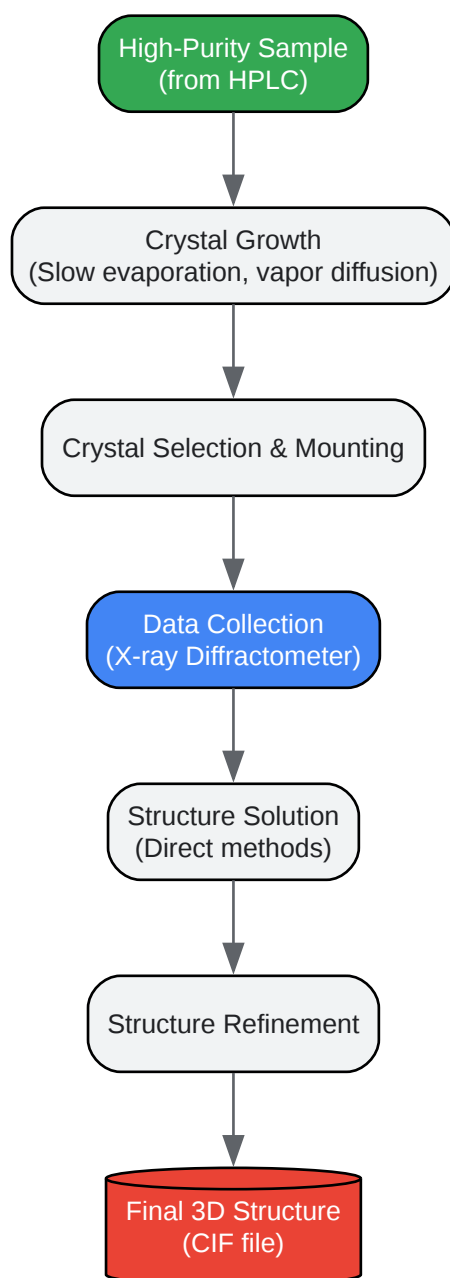
A foundational step in any analytical workflow is to understand the basic properties of the analyte.

Property	Value	Source
Molecular Formula	C ₁₀ H ₇ NO ₃	[1]
Molecular Weight	189.17 g/mol	[1]
CAS Number	28123-72-0	[1]
Appearance	Typically a yellow solid	[2]
2D Structure		N/A

The Analytical Workflow: An Integrated Strategy

A multi-pronged approach is essential for robust characterization. No single technique can provide all the necessary information. The workflow below illustrates the logical progression from initial identity confirmation to detailed structural and purity analysis.





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Sources

- [1. 2-\(4-Nitrophenyl\)furan|High-Quality Research Chemical \[benchchem.com\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
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